

Physicochemical Properties of Me-indoxam: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Indoxam*

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Introduction

Me-**indoxam**, also known as DCJW, is the N-decarbomethoxylated metabolite of the oxadiazine insecticide indoxacarb.[1] While indoxacarb is known for its insecticidal activity through the blockage of sodium channels, Me-**indoxam** has garnered significant interest as a potent and selective inhibitor of secreted phospholipase A2 (sPLA2) enzymes.[2][3] These enzymes are pivotal in the inflammatory cascade, catalyzing the release of arachidonic acid from cell membranes, a precursor to pro-inflammatory mediators like prostaglandins and leukotrienes.[2] This technical guide provides a comprehensive overview of the core physicochemical properties of Me-**indoxam**, detailed experimental protocols for their determination, and a visualization of its primary signaling pathway.

Core Physicochemical Properties

A summary of the known physicochemical properties of Me-**indoxam** is presented below. It is important to distinguish these from the properties of its parent compound, indoxacarb, as their chemical structures differ.

Property	Value	Source
Chemical Structure		
IUPAC Name	2-[2-methyl-3-oxamoyl-1-[(2-phenylphenyl)methyl]indol-4-yl]oxyacetic acid	PubChem
Molecular Formula	C26H22N2O5	PubChem
Molecular Weight	442.5 g/mol	PubChem
Melting Point	Experimental data not found in the searched literature.	-
Boiling Point	Experimental data not found in the searched literature.	-
pKa	Experimental data not found in the searched literature.	-
LogP (Computed)	3.9 (XLogP3-AA)	PubChem
Solubility	DMSO: > 20 mg/mL Ethanol: ~10 mg/mL Methanol: ~10 mg/mL Water: < 0.1 mg/mL PBS (pH 7.4): ~0.5 mg/mL (in a 1:1 ethanol solution)	BenchChem
Stability	Stable under standard laboratory conditions. Susceptible to degradation at extreme pH and temperatures (degradation of similar structures noted above 60°C).	BenchChem

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature at which Me-**indoxam** transitions from a solid to a liquid state.

Materials:

- Me-**indoxam** (solid powder)
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Thiele tube or digital instrument)
- Thermometer
- Heating medium (e.g., mineral oil)

Procedure:

- A small amount of finely powdered Me-**indoxam** is packed into the bottom of a capillary tube to a height of 2-3 mm.
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the heating bath of the melting point apparatus.
- The sample is heated gradually, with the rate of heating slowed to 1-2 °C per minute as the expected melting point is approached.
- The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire solid has melted (T2) are recorded. The melting point is reported as the range T1-T2.

Boiling Point Determination (Siwoloboff Method)

Objective: To determine the temperature at which the vapor pressure of liquid Me-**indoxam** equals the atmospheric pressure.

Materials:

- Me-**indoxam** (if liquid at accessible temperatures)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with heating oil)

Procedure:

- A small amount of liquid Me-**indoxam** is placed in the fusion tube.
- A capillary tube is placed inside the fusion tube with its open end submerged in the liquid.
- The fusion tube is attached to a thermometer and heated in the heating bath.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

pKa Determination (Potentiometric Titration for Poorly Soluble Compounds)

Objective: To determine the acid dissociation constant(s) of Me-**indoxam**.

Materials:

- Me-**indoxam**
- Co-solvent (e.g., methanol, DMSO)
- Standardized acidic and basic titrants (e.g., HCl, NaOH)

- pH meter with a combination electrode
- Stirrer and stir bar
- Temperature-controlled vessel

Procedure:

- A solution of Me-**indoxam** is prepared in a suitable co-solvent/water mixture to ensure solubility.
- The solution is placed in the temperature-controlled vessel and stirred continuously.
- The initial pH of the solution is recorded.
- Small, precise volumes of the titrant are added incrementally.
- The pH of the solution is recorded after each addition, allowing the reading to stabilize.
- The titration is continued past the equivalence point(s).
- A titration curve is generated by plotting pH versus the volume of titrant added.
- The pKa is determined from the pH at the half-equivalence point(s). For poorly soluble compounds, multiple titrations in varying co-solvent proportions may be necessary to extrapolate to a wholly aqueous pKa.

LogP Determination (HPLC Method)

Objective: To determine the octanol-water partition coefficient (LogP) of Me-**indoxam** as a measure of its lipophilicity.

Materials:

- Me-**indoxam**
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Reversed-phase C18 column

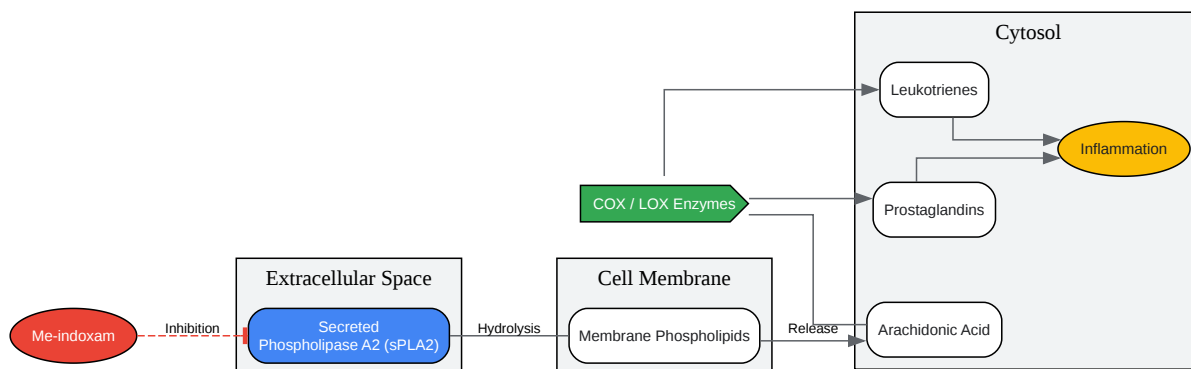
- Mobile phase: A mixture of an aqueous buffer and an organic modifier (e.g., methanol or acetonitrile)
- Reference compounds with known LogP values
- n-Octanol and water

Procedure:

- A series of reference compounds with known LogP values that bracket the expected LogP of Me-**indoxam** are selected.
- The retention times of the reference compounds and Me-**indoxam** are determined by injecting them onto the HPLC column under isocratic conditions.
- A calibration curve is constructed by plotting the logarithm of the retention factor (k') versus the known LogP values of the reference compounds. The retention factor is calculated as $k' = (t_R - t_0) / t_0$, where t_R is the retention time of the compound and t_0 is the void time of the column.
- The LogP of Me-**indoxam** is determined by interpolating its $\log(k')$ value onto the calibration curve.

Signaling Pathway and Mechanism of Action

Me-**indoxam** functions as a direct inhibitor of secreted phospholipase A2 (sPLA2) enzymes.[3] By binding to the active site of sPLA2, it prevents the hydrolysis of phospholipids at the sn-2 position, a critical step in the liberation of arachidonic acid from the cell membrane. This disruption of the arachidonic acid cascade leads to a downstream reduction in the production of pro-inflammatory lipid mediators, including prostaglandins and leukotrienes.



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Caption: Me-**indoxam** inhibits sPLA2, blocking the release of arachidonic acid and subsequent inflammatory pathways.

Conclusion

Me-**indoxam** is a significant metabolite of indoxacarb with distinct biological activity as a potent sPLA2 inhibitor. This guide provides a foundational understanding of its physicochemical properties. While key experimental data for melting point, boiling point, and pKa are not readily available in the public domain, the provided protocols offer standardized methods for their determination. A thorough understanding of these properties is crucial for researchers in the fields of pharmacology, toxicology, and drug development for the effective application and further investigation of Me-**indoxam**'s therapeutic potential.

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References

- [1. \(±\)-Indoxacarb | TargetMol \[targetmol.com\]](#)
- [2. The phospholipase A2 inhibitor methyl indoxam suppresses diet-induced obesity and glucose intolerance in mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. scbt.com \[scbt.com\]](#)
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